

physical properties of 4-Bromo-2-fluoroaniline

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Compound of Interest

Compound Name: 4-Bromo-2-fluoroaniline

Cat. No.: B1266173

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An In-depth Technical Guide to the Physical Properties of **4-Bromo-2-fluoroaniline**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **4-Bromo-2-fluoroaniline**, a key intermediate in various synthetic applications. The information is presented to support research, development, and quality control activities. All quantitative data is summarized for clarity, and detailed experimental protocols for key analytical methods are provided.

Core Physical and Chemical Properties

4-Bromo-2-fluoroaniline, with the CAS number 367-24-8, is a substituted aniline derivative.^[1]^[2]^[3]^[4] Its fundamental properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₅ BrFN	[2][5]
Molecular Weight	190.01 g/mol	[2]
Appearance	White to off-white or gray-brown solid (crystals, powder, or lumps)	[6][7][8]
Melting Point	40-42 °C	[7][9][10][11]
Boiling Point	200-205 °C at 760 mmHg	[9]
122 °C at 25 mmHg	[10]	
75-80 °C at 0.3 torr	[7]	
Density (Predicted)	1.788 ± 0.06 g/cm ³	[1]
Flash Point	104 °C (closed cup)	[9][12]
Solubility	Sparingly soluble in water.	[8]
pKa (Predicted)	1.48 ± 0.10	[1]

Spectroscopic Data

Spectroscopic data is crucial for the structural elucidation and identification of **4-Bromo-2-fluoroaniline**.

Spectroscopic Data	Details	Source(s)
^1H NMR	Spectra available in various solvents, such as CDCl_3 .	[13]
^{13}C NMR	Data available from spectral databases.	[2]
^{19}F NMR	Data available from spectral databases.	[2]
Infrared (IR) Spectroscopy	ATR-IR, vapor phase, and melt capillary cell spectra are available.	[2][14]
Mass Spectrometry (MS)	Electron ionization (EI) mass spectra are available, with a prominent peak at m/z 189.	[2][5]

Experimental Protocols

The following are detailed methodologies for determining the key physical properties of a solid organic compound like **4-Bromo-2-fluoroaniline**.

Melting Point Determination

The melting point of a crystalline solid is a key indicator of its purity.[15] Pure compounds typically exhibit a sharp melting range of 0.5-1.0°C.[15]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle

Procedure:

- Ensure the **4-Bromo-2-fluoroaniline** sample is dry and finely powdered. If necessary, gently crush the crystals using a mortar and pestle.[16][17]
- Firmly pack the powdered sample into the open end of a capillary tube to a height of about 1-2 cm by tapping the sealed end on a hard surface.[16][17]
- Place the capillary tube into the heating block of the melting point apparatus.[15]
- Set the apparatus to heat at a rapid rate initially to determine an approximate melting range.[15]
- Allow the apparatus to cool.
- For an accurate measurement, begin heating again at a slower rate (approximately 2°C per minute) starting from a temperature about 10-15°C below the approximate melting point.[15]
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the entire solid has turned into a clear liquid (the end of the melting range).[15]
- The recorded range is the melting point of the sample.

Boiling Point Determination (at reduced pressure)

Due to the relatively high boiling point of **4-Bromo-2-fluoroaniline** at atmospheric pressure, determination at reduced pressure is common. The Thiele tube or a distillation apparatus can be used.[18][19]

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer

- Heating apparatus (e.g., oil bath or aluminum block)
- Vacuum source

Procedure:

- Place a small amount of the liquid **4-Bromo-2-fluoroaniline** (if melted) or a solution in a suitable high-boiling solvent into the fusion tube.
- Invert a capillary tube (sealed end up) and place it into the fusion tube containing the sample.[\[18\]](#)[\[20\]](#)
- Attach the fusion tube to a thermometer and place the assembly in a heating block or Thiele tube.[\[18\]](#)
- Connect the apparatus to a vacuum source to achieve the desired pressure.
- Heat the apparatus slowly and uniformly.[\[18\]](#)
- Observe the capillary tube. As the liquid heats, a stream of bubbles will emerge from the open end of the capillary.[\[18\]](#)
- Note the temperature when a rapid and continuous stream of bubbles is observed. This is the boiling point at the recorded pressure.[\[18\]](#)

Infrared (IR) Spectroscopy of a Solid Sample

IR spectroscopy is used to identify the functional groups present in a molecule. For a solid like **4-Bromo-2-fluoroaniline**, several methods can be employed.

Method: Thin Solid Film

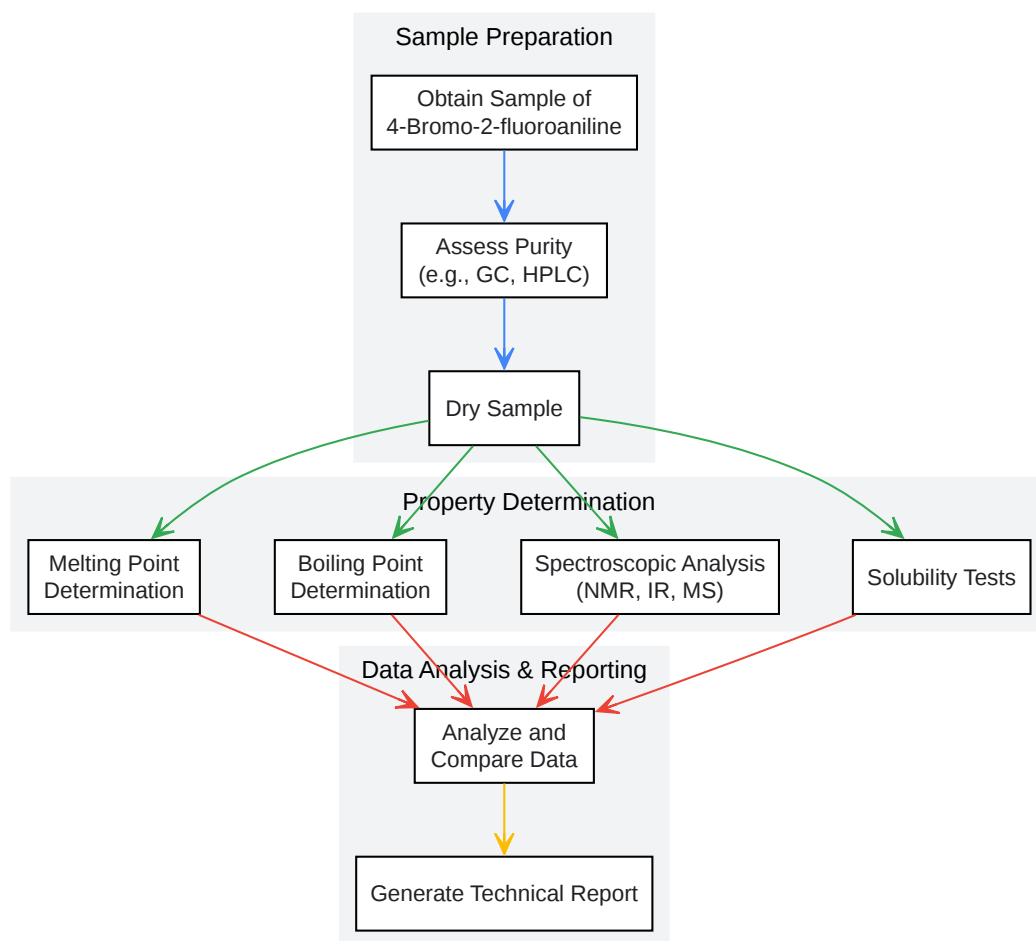
- Dissolve a small amount (approx. 50 mg) of **4-Bromo-2-fluoroaniline** in a few drops of a volatile solvent like methylene chloride or acetone.[\[21\]](#)
- Place a drop of this solution onto a single, clean salt plate (e.g., NaCl or KBr).[\[21\]](#)

- Allow the solvent to evaporate completely, leaving a thin, solid film of the compound on the plate.[\[21\]](#)
- Place the salt plate into the sample holder of the FT-IR spectrometer.
- Acquire the infrared spectrum.[\[21\]](#)
- If the peaks are too intense, clean the plate and re-prepare the film using a more dilute solution. If the peaks are too weak, add another drop of the solution to the plate, allow the solvent to evaporate, and re-run the spectrum.[\[21\]](#)

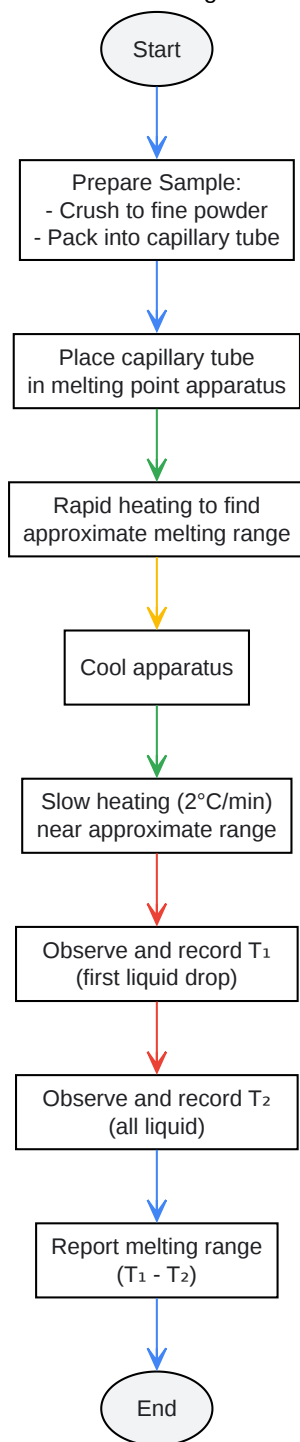
Visualizations

Logical Workflow for Physical Property Determination

Workflow for Physical Property Analysis of an Organic Solid



Experimental Workflow: Melting Point Determination

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